

# 7-Tridecanone CAS number and registry information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Tridecanone

Cat. No.: B047724

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## 7-Tridecanone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **7-Tridecanone**, a long-chain aliphatic ketone. It covers its chemical identity, physical and chemical properties, synthesis methodologies, and analytical procedures. This document is intended to serve as a valuable resource for professionals in research and development who are working with or have an interest in this compound.

## Chemical Identity and Registry Information

**7-Tridecanone**, also known as dihexyl ketone or enanthone, is a symmetrical ketone with the chemical formula  $C_{13}H_{26}O$ .<sup>[1][2]</sup> Its unique structure makes it a subject of interest in various chemical syntheses.

## Key Identifiers

The primary identifiers for **7-Tridecanone** are its CAS number and various other registry numbers that provide a standardized way to reference this compound in databases and literature.

Identifier	Value
CAS Number	462-18-0[1][2][3][4][5]
EC Number	207-324-3[5][6]
PubChem CID	10015[1]
Beilstein Number	1757672[4]
MDL Number	MFCD00009543[7]

## Nomenclature

A comprehensive list of synonyms for **7-Tridecanone** is provided below, reflecting its various naming conventions in the scientific literature.

Type	Name
IUPAC Name	tridecan-7-one[1][4][6]
Common Synonyms	Dihexyl ketone[1][4][6], Di-n-hexyl ketone[4][6], Enanthone[1][4][6], Hexyl ketone[6]

## Physicochemical Properties

The physical and chemical properties of **7-Tridecanone** are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	198.34 g/mol	<a href="#">[3]</a>
Appearance	White solid or colorless to light yellow liquid	<a href="#">[7]</a>
Melting Point	30 °C	<a href="#">[7]</a>
Boiling Point	264 °C	<a href="#">[7]</a>
Density	0.825 g/cm <sup>3</sup> at 25 °C	<a href="#">[5]</a>
Solubility	Insoluble in water (0.056 g/L at 25 °C)	<a href="#">[6]</a>
Flash Point	>113 °C (closed cup)	<a href="#">[5]</a>

## Experimental Protocols

The synthesis of **7-Tridecanone** is typically achieved through the oxidation of its corresponding secondary alcohol, 7-tridecanol. Two common and effective methods for this transformation are detailed below.

### Jones Oxidation of 7-Tridecanol

This method employs a solution of chromium trioxide in sulfuric acid and acetone to efficiently oxidize 7-tridecanol to **7-Tridecanone**.[\[8\]](#)

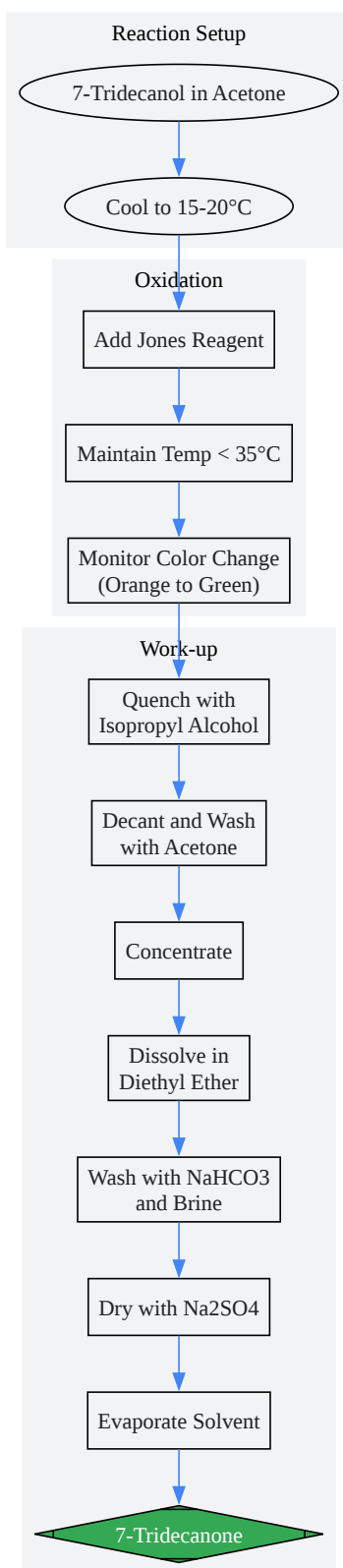
Materials:

- 7-Tridecanol
- Acetone
- Jones reagent (chromium trioxide in concentrated sulfuric acid and water)
- Isopropyl alcohol

- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve 7-tridecanol in acetone in a three-necked flask equipped with a dropping funnel, thermometer, and mechanical stirrer.
- Cool the solution to 15-20°C in an ice-water bath.
- Add Jones reagent dropwise, maintaining the reaction temperature below 35°C. The reaction progress is indicated by a color change from orange to green.
- Once the reaction is complete, quench the excess oxidizing agent by adding isopropyl alcohol until the green color persists.
- Decant the reaction mixture from the chromium salts and wash the salts with acetone.
- Combine the acetone solutions and concentrate them under reduced pressure.
- Dissolve the residue in diethyl ether and wash with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent by rotary evaporation to yield **7-Tridecanone**.<sup>[8]</sup>



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Workflow for the Jones oxidation of 7-tridecanol.

## TEMPO-Catalyzed Oxidation of 7-Tridecanol

For substrates that are sensitive to strongly acidic conditions, a milder oxidation using 2,2,6,6-tetramethylpiperidine-1-oxyl (TEMPO) as a catalyst is a suitable alternative. This method often utilizes sodium hypochlorite (bleach) as the terminal oxidant.[8]

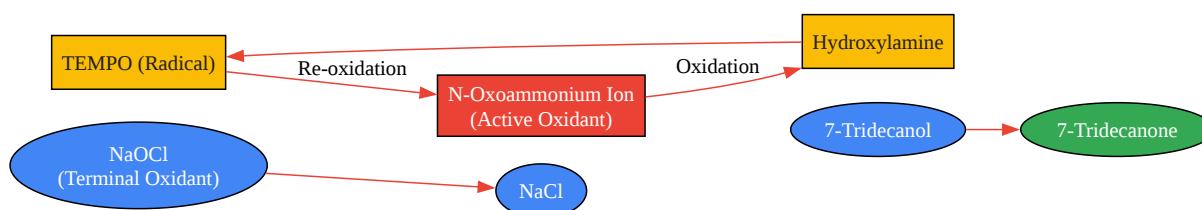
Materials:

- 7-Tridecanol
- TEMPO
- Dichloromethane
- Potassium bromide
- Aqueous sodium hypochlorite
- Sodium bicarbonate
- 1 M HCl
- Saturated sodium thiosulfate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Combine 7-tridecanol, TEMPO, and dichloromethane in a round-bottomed flask.
- Add a solution of potassium bromide in water.
- Cool the biphasic mixture to 0°C with vigorous stirring.
- Add an aqueous solution of sodium hypochlorite and sodium bicarbonate dropwise, maintaining the temperature below 5°C.

- Stir the reaction at 0°C for 1-2 hours, monitoring by TLC.
- Once complete, separate the layers and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with 1 M HCl, saturated sodium thiosulfate solution, and brine.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to afford **7-Tridecanone**.<sup>[8]</sup>



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Catalytic cycle of TEMPO-mediated oxidation.

## Analytical Methods

The analysis of **7-Tridecanone** and its precursors, such as 7-tridecanol, is crucial for quality control and reaction monitoring. Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective technique for this purpose, providing both separation and structural identification of volatile and semi-volatile compounds.<sup>[7]</sup> While a specific protocol for **7-Tridecanone** was not detailed in the searched literature, a general workflow for the GC-MS analysis of its precursor, 7-tridecanol, is presented below, which can be adapted for **7-Tridecanone**.

## GC-MS Analysis Workflow

Sample Preparation:

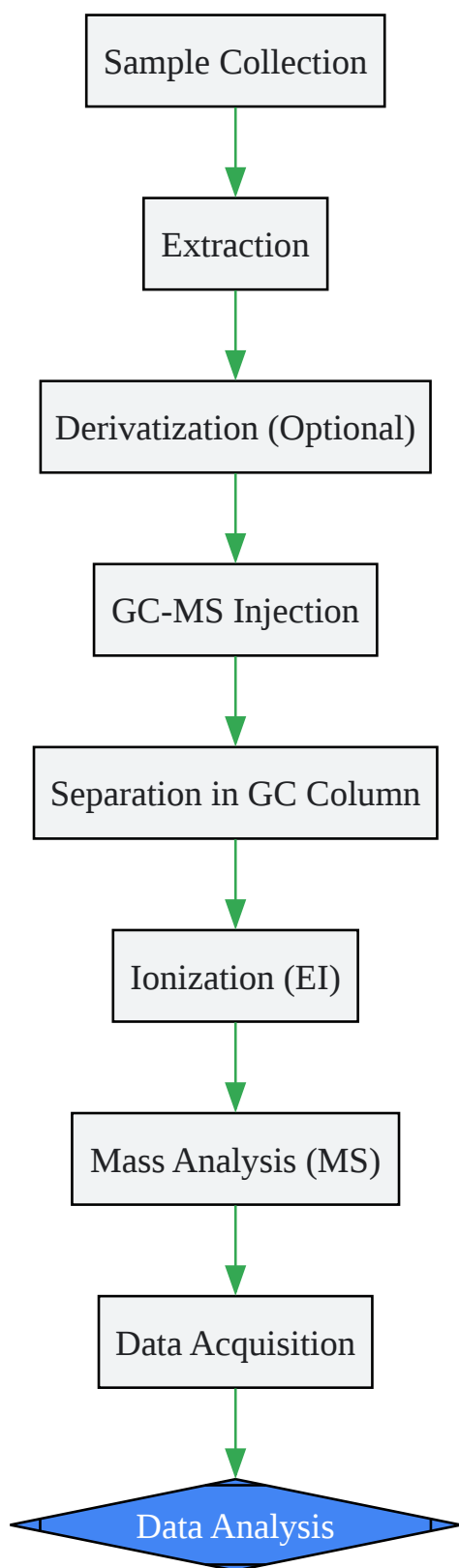
- Extraction: For biological samples, a liquid-liquid extraction or solid-phase extraction may be necessary to isolate the analyte.

- **Derivatization (Optional but Recommended for Alcohols):** To improve volatility and chromatographic performance, 7-tridecanol can be derivatized, for example, by silylation using BSTFA with 1% TMCS.[\[7\]](#) This step would not be necessary for the direct analysis of **7-Tridecanone**.
- **Reconstitution:** The dried extract is reconstituted in a suitable solvent (e.g., hexane) for injection into the GC-MS system.

GC-MS Conditions (Example for 7-Tridecanol Analysis):

- **GC Column:** A non-polar column, such as one coated with 5% phenyl-methylpolysiloxane, is typically used.
- **Oven Temperature Program:** A temperature gradient is employed to ensure good separation of components. For example, starting at a lower temperature and ramping up to a higher temperature.
- **Carrier Gas:** Helium is commonly used.
- **MS Ionization Mode:** Electron Ionization (EI) at 70 eV is standard.[\[7\]](#)
- **MS Scan Range:** A mass range of  $m/z$  40-500 is generally sufficient.[\[7\]](#)





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General workflow for GC-MS analysis.

## Biological Activity and Signaling Pathways

While **7-Tridecanone** has been identified in natural sources such as the plant *Schisandra chinensis*, the current body of scientific literature does not describe any specific biological activities or signaling pathways in which this compound is directly involved.<sup>[1]</sup> Its primary documented application is as a chemical intermediate in organic synthesis.<sup>[6]</sup> Further research is required to elucidate any potential biological roles of **7-Tridecanone**.

## Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **7-Tridecanone** is classified as follows:

- Skin corrosion/irritation: Warning, Causes skin irritation (H315).<sup>[1]</sup>
- Serious eye damage/eye irritation: Warning, Causes serious eye irritation (H319).<sup>[1]</sup>
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Warning, May cause respiratory irritation (H335).<sup>[1]</sup>

It is a flammable liquid that can emit acrid smoke and irritating vapors when heated to decomposition.<sup>[6]</sup> Appropriate personal protective equipment should be worn when handling this chemical, and it should be stored in a cool, dry, and well-ventilated area in a tightly closed container.

This guide provides a summary of the currently available technical information on **7-Tridecanone**. As research progresses, new applications and biological activities for this compound may be discovered.

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- To cite this document: BenchChem. [7-Tridecanone CAS number and registry information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047724#7-tridecanone-cas-number-and-registry-information]

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